

Safe Disposal of 2-Hydroxyestrone-13C6: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyestrone-13C6

Cat. No.: B12407710

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The proper disposal of **2-Hydroxyestrone-13C6** is critical for ensuring laboratory safety and environmental protection. As a stable isotope-labeled compound, its disposal protocol is determined by its chemical properties rather than any radiological hazard.[1][2] The Safety Data Sheet (SDS) for **2-Hydroxyestrone-13C6** identifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating its treatment as a hazardous chemical waste.[3]

This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **2-Hydroxyestrone-13C6**, designed for researchers, scientists, and drug development professionals. Adherence to these guidelines, in conjunction with local regulations and institutional protocols, is essential.

Hazardous Waste Storage and Accumulation Limits

Proper storage of chemical waste is paramount to maintaining a safe laboratory environment. The following table summarizes key quantitative guidelines for the accumulation of hazardous waste in a satellite accumulation area.[4][5]

Guideline	Specification	Citations
Maximum Volume	Up to 55 gallons of a single hazardous waste stream may be accumulated.	[5]
Time Limit	Containers can remain in a satellite accumulation area for up to one year if partially filled.	[4]
Disposal Deadline (Full)	Full containers must be removed from the satellite accumulation area within three days.	[4]
Disposal Deadline (Volume)	Once 55 gallons of hazardous waste accumulates, it must be collected within three days.	[5]
Secondary Containment	Must be capable of holding 110% of the volume of the primary container(s).	[5]

Standard Operating Protocol for Disposal of 2-Hydroxyestrone-13C6

This protocol outlines the necessary steps for the safe disposal of **2-Hydroxyestrone-13C6** waste, including pure solid compound and contaminated lab supplies.

Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure appropriate PPE is worn as specified in the safety data sheet.[3]

- Eye Protection: Wear safety goggles with side-shields.[3]
- Hand Protection: Use compatible, chemical-resistant gloves.[3][6]
- Body Protection: Wear an impervious lab coat or clothing to prevent skin exposure.[3][6]

- Respiratory Protection: If there is a risk of generating dusts, a suitable respirator is required.
[3]

Waste Characterization and Segregation

- Waste Determination: A chemical is considered waste when it is no longer intended for use.
[7]
- Hazard Identification: **2-Hydroxyestrone-13C6** is classified as hazardous due to its oral toxicity and high aquatic toxicity.[3] It is not radioactive as it contains a stable isotope.[1]
- Segregation: Do not mix **2-Hydroxyestrone-13C6** waste with general laboratory trash or non-hazardous waste.[1] It should be segregated from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[3] Store acids and bases separately.[4]

Waste Collection and Containment

- Solid Waste (Pure Chemical): Dispose of solid **2-Hydroxyestrone-13C6** in its original manufacturer's container if possible.[5] If transferring to a new container, ensure it is compatible, in good condition with no cracks or leaks, and has a secure, leak-proof screw-on cap.[4][5][7]
- Contaminated Lab Supplies (Dry Waste): Items such as gloves, absorbent paper, and Kim Wipes that are contaminated with **2-Hydroxyestrone-13C6** should be collected as hazardous waste.[5] Double-bag this waste in clear plastic bags to permit visual inspection.
[5]
- Contaminated Sharps: Any contaminated sharps (e.g., pipette tips, broken glass) must be placed in a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.[5][8]
- Container Filling: Do not overfill waste containers. Leave at least one inch of headroom to allow for expansion.[4]
- Container Closure: Keep waste containers securely capped at all times, except when adding waste.[5][7]

Labeling and Storage

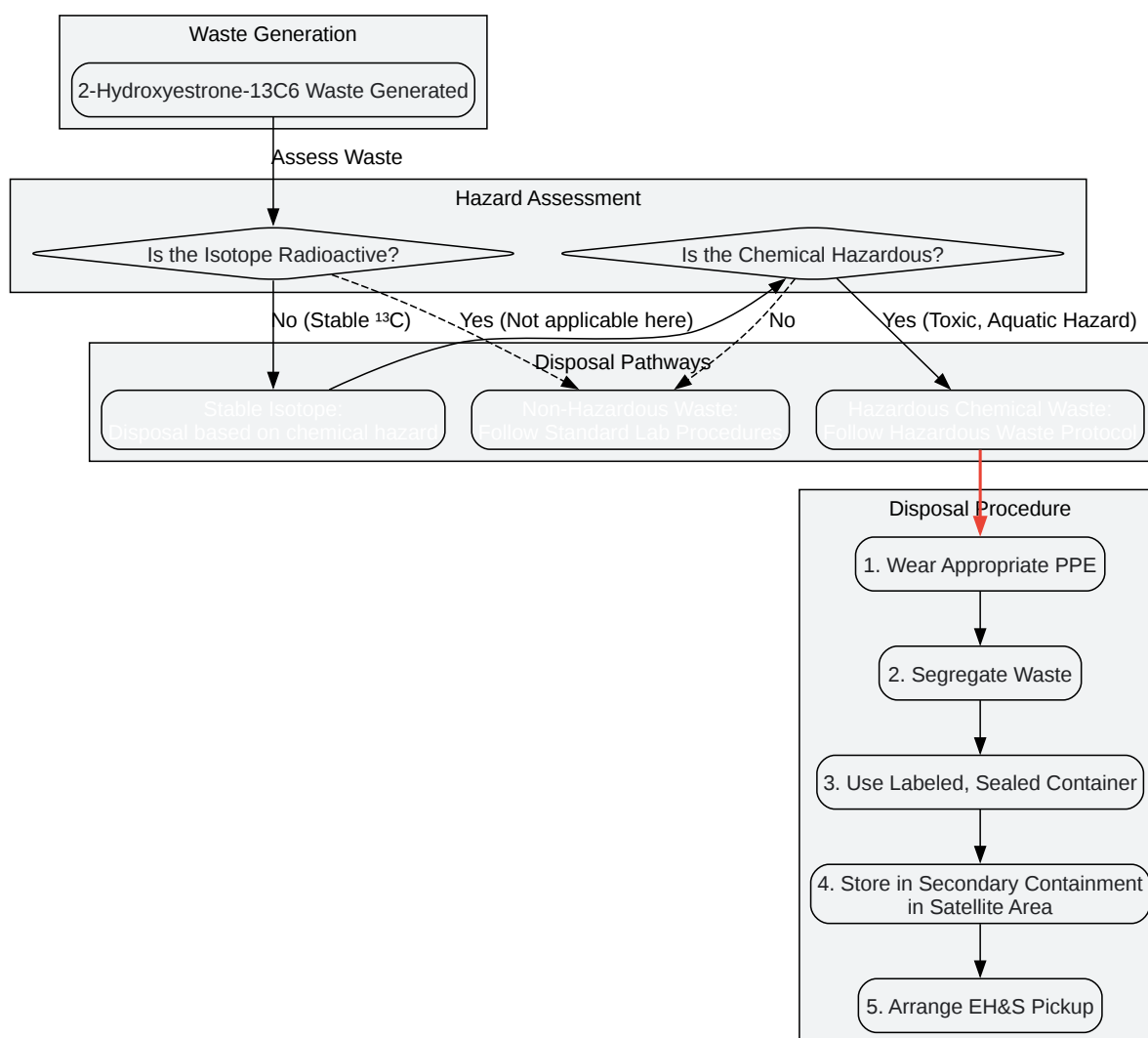
- Labeling: Every waste container must be clearly labeled with a "Hazardous Waste" tag.^{[5][7]} The label must include the full chemical name "**2-Hydroxyestrone-13C6**" (no abbreviations) and a statement of the hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment").^{[3][7]}
- Storage Location: Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory.^[4]
- Secondary Containment: Place all primary waste containers in a secondary container, such as a lab tray, to contain any potential leaks or spills.^[5] The secondary container must be chemically compatible with the waste.^[5]

Final Disposal

- Environmental Precaution: Crucially, do not dispose of **2-Hydroxyestrone-13C6** down the drain or in regular trash due to its high aquatic toxicity.^{[3][9]} Avoid any release into the environment.^{[3][6]}
- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department or a certified hazardous waste disposal company.^{[1][3]} Follow your institution's specific procedures for requesting a hazardous waste collection.^[5]
- Record Keeping: Maintain accurate records of the amount of waste generated and the date of disposal, in accordance with institutional and local regulations.^[10]

Disposal Workflow for 2-Hydroxyestrone-13C6

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of waste containing **2-Hydroxyestrone-13C6**.



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Caption: Disposal workflow for **2-Hydroxyestrone-13C6**.

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